

# Application of [Tyr8] Bradykinin in studying G-protein coupled receptors.

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## Compound of Interest

Compound Name: [Tyr8] Bradykinin

Cat. No.: B12399312

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## Application of [Tyr8] Bradykinin in G-protein Coupled Receptor Research

Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

### Introduction

**[Tyr8] Bradykinin** is a synthetic analog of the naturally occurring peptide hormone bradykinin. It acts as a potent and selective agonist for the bradykinin B2 receptor, a member of the G-protein coupled receptor (GPCR) family. Due to its stability and high affinity for the B2 receptor, **[Tyr8] Bradykinin** is a valuable tool for studying GPCR signaling, function, and pharmacology. This document provides detailed application notes and experimental protocols for the use of **[Tyr8] Bradykinin** in GPCR research, with a focus on radioligand binding assays, calcium mobilization assays, and ERK1/2 phosphorylation assays.

### Data Presentation

The following tables summarize the quantitative data for **[Tyr8] Bradykinin** and related ligands at the bradykinin B2 receptor.

Table 1: Binding Affinity of **[Tyr8] Bradykinin** and Bradykinin for the B2 Receptor

Ligand	Receptor/Tissue	Kd (nM)	Bmax (fmol/mg protein)	Reference
[125I]-Tyr8-BK	Rat Glomerular Membranes	3.9 ± 0.7	31 ± 5	[1]

Table 2: Potency of **[Tyr8] Bradykinin** and Bradykinin in Functional Assays

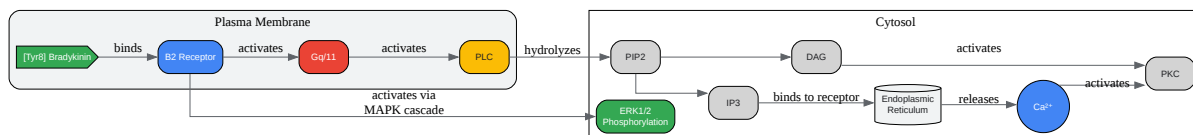
Ligand	Assay	Cell Type	EC50 (nM)	Reference
[Tyr8] Bradykinin	Inositol Phosphate Accumulation	Human Corneal Epithelial Cells (CEPI-17-CL4)	19.3 ± 0.77	[2]
[Tyr8] Bradykinin	Inositol Phosphate Accumulation	Normal Primary Human Corneal Epithelial Cells (P-CEPI)	14.6 ± 2.7	[2]
Bradykinin	Inositol Phosphate Accumulation	Human Corneal Epithelial Cells (CEPI-17-CL4)	3.26 ± 0.61	[2]
Bradykinin	Inositol Phosphate Accumulation	Normal Primary Human Corneal Epithelial Cells (P-CEPI)	2.02 ± 0.69	[2]
Bradykinin	Calcium Mobilization	Guinea-Pig Aortic Smooth Muscle Cells	12.6	[3]
Bradykinin	Calcium Mobilization	Bovine Tracheal Smooth Muscle Cells	0.2	[4]

Table 3: Inhibitory Constants (Ki) of B2 Receptor Antagonists Determined by Competition with [125I-Tyr8]-BK

Antagonist	Ki (nM)	Reference
Hoe 140	0.04	[5]
[Tyr8]-BK	0.6	[5]
D-Arg[Hyp3,D-Phe7,Leu8]-BK	12.4	[5]
D-Arg[Hyp3,Gly6,Leu8]-BK	23.0	[5]
Tyr0,D-Arg[Hyp3,D-Phe7,Leu8]-BK	23.4	[5]
D-Arg[Hyp3,Leu8]-BK	33.5	[5]
D-Arg[Tyr3,D-Phe7,Leu8]-BK	34.5	[5]
D-Arg[Hyp2,Thi5,8,D-Phe7]-BK	43.5	[5]

## Signaling Pathways

Activation of the bradykinin B2 receptor by **[Tyr8] Bradykinin** initiates a cascade of intracellular signaling events. The primary pathway involves the coupling to Gq/11 proteins, leading to the activation of phospholipase C (PLC). PLC hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG). IP3 binds to its receptors on the endoplasmic reticulum, triggering the release of intracellular calcium (Ca<sup>2+</sup>). The elevated cytosolic Ca<sup>2+</sup> and DAG together activate protein kinase C (PKC). Furthermore, B2 receptor activation can also stimulate the mitogen-activated protein kinase (MAPK) cascade, leading to the phosphorylation and activation of extracellular signal-regulated kinases 1 and 2 (ERK1/2).





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## References

- 1. B2-kinin receptor like binding in rat glomerular membranes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. The expression of functionally-coupled B2-bradykinin receptors in human corneal epithelial cells and their pharmacological characterization with agonists and antagonists - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Bradykinin B2- and 5-hydroxytryptamine (5-HT<sub>2</sub>)-receptor stimulated increases in intracellular calcium in cultured guinea-pig aortic smooth muscle cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Characteristics of the bradykinin-induced changes in intracellular calcium ion concentration of single bovine tracheal smooth muscle cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Autoradiographic localization of [125I-Tyr<sup>8</sup>]-bradykinin receptor binding sites in the guinea pig spinal cord - PubMed [pubmed.ncbi.nlm.nih.gov]
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